

A Technical Guide to Identifying Corrigenda in Scientific Literature

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Compound of Interest

Compound Name: *Corrigendum*

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For researchers, scientists, and drug development professionals, ensuring the integrity and accuracy of scientific literature is paramount. Corrigenda, which are author-initiated corrections to published papers, play a crucial role in maintaining the scientific record. This guide provides a detailed methodology for identifying whether a research paper has an associated **corrigendum**, ensuring that users are relying on the most up-to-date and accurate information.

Understanding Corrigenda and Errata

It is essential to distinguish between a **corrigendum** and an erratum. A **corrigendum** is a correction of an error made by the authors in the published article.^[1] In contrast, an erratum is the correction of an error introduced by the publisher during the production process.^[1] Both are critical for the scientific record, but this guide focuses on identifying author-initiated corrections.

Methodologies for Identifying Corrigenda

There are several systematic approaches to determine if a paper has a **corrigendum**. These methods can be used sequentially or in parallel to ensure a comprehensive search.

Experimental Protocol 1: Direct Inspection of the Journal's Website

The most direct method is to check the webpage of the original article on the publisher's website. Reputable journals will typically link any post-publication notices directly to the article.

Procedure:

- Navigate to the Article Webpage: Access the full-text article on the journal's official website using its Digital Object Identifier (DOI) or by searching for the title and authors.
- Look for Correction Notices: Scan the webpage for any links or notices titled "**Corrigendum**," "Correction," "Addendum," or "Erratum." These are often located near the title, author list, abstract, or in a separate "Article Updates" or "Related Content" section.
- Check Later Issues: If a direct link is not apparent, browse the table of contents for subsequent issues of the journal. Corrigenda are published as separate, citable items and will appear in a later issue.[\[1\]](#)[\[2\]](#)
- Publisher Search Function: Utilize the search function on the publisher's website. Search for the original article's title or DOI along with terms like "**corrigendum**" or "correction."

Experimental Protocol 2: Searching Academic Databases

Major academic databases are adept at linking post-publication notices to the original articles.

Procedure for PubMed:

- Search for the Article: Use PubMed to search for the article by title, author, or PMID.
- Check for Linked Citations: On the article's PubMed record, look for a section titled "Associated Citations" or similar. The National Library of Medicine (NLM) links various citations, including errata and corrigenda, to the original article.[\[2\]](#)
- Publication Type Search: A citation for an erratum notice is indexed with the Publication Type "Published Erratum [PT]".[\[2\]](#) You can perform an advanced search using this publication type and keywords from the original article.
- Specific Phrasing: The citation for the original article will often contain the phrase "Erratum in: [article title]," and the **corrigendum** itself will state "Erratum for: [article title]".[\[2\]](#)

General Procedure for Other Databases (e.g., Scopus, Web of Science):

- Locate the Article: Find the original article within the database.
- Examine the Record: Scrutinize the article's record for any mention of corrections or related documents. These databases often have features that link to citing articles, which can include corrigenda.
- Inconsistent Indexing: Be aware that there can be inconsistencies in how different databases index corrections.^[3] Therefore, cross-verification across multiple databases is recommended.

Experimental Protocol 3: Utilizing Specialized Watchdog Organizations

Organizations dedicated to tracking the integrity of the scientific record can be invaluable resources.

Procedure for using Retraction Watch:

- Search the Retraction Watch Database: The Center For Open Science and Retraction Watch have collaborated to create a comprehensive database of retractions and corrections.^[4] This database can be searched by author, title, DOI, or other identifiers.
- Browse the Website: The Retraction Watch blog often reports on significant corrections and provides context that may not be available elsewhere.^{[5][6]}

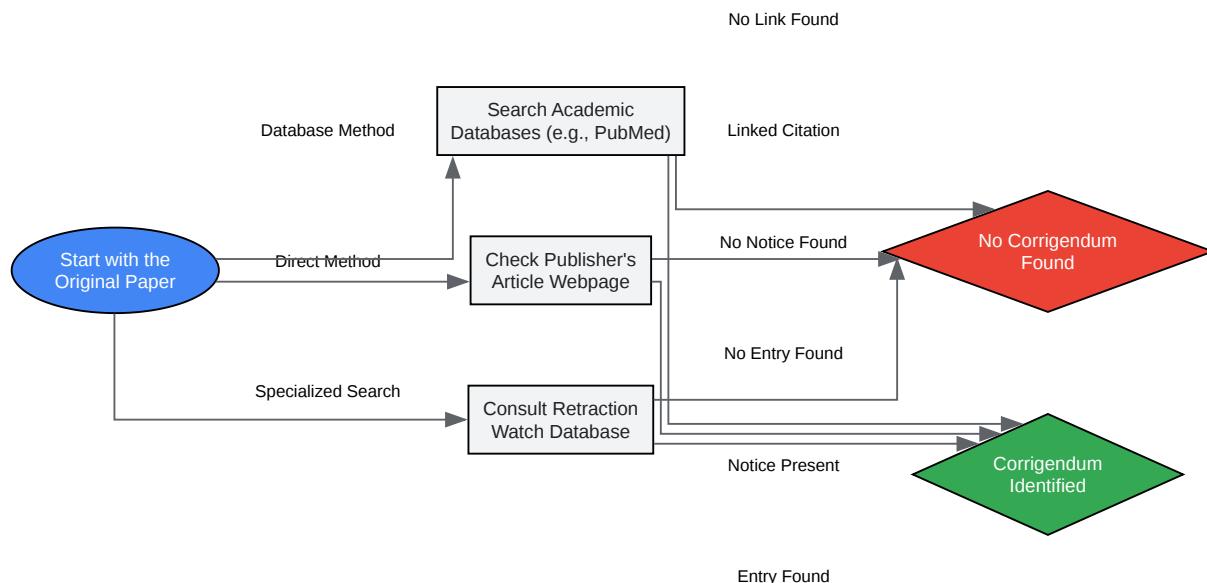
Data Presentation: Corrigendum Identification Resources

The following table summarizes the key platforms and their utility in identifying corrigenda.

Platform	Methodology	Key Features
Publisher Websites	Direct Inspection	Direct links from the original article; notices in subsequent issues.
PubMed	Database Search	Explicit linking of errata and corrigenda to the original article; specific "Published Erratum" publication type. [2]
Scopus/Web of Science	Database Search	Links to related documents and citing articles; potential for inconsistent indexing. [3]
Retraction Watch	Specialized Database	Searchable database of retractions and corrections; provides additional context. [4]

Visualizing the Corrigendum Identification Workflow

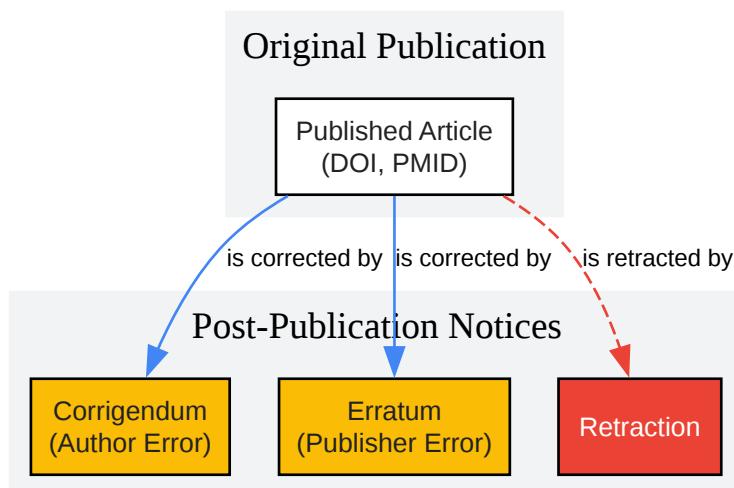
The following diagrams illustrate the logical steps a researcher should take to identify if a paper has a **corrigendum**.

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Caption: Workflow for identifying a paper's **corrigendum**.

Signaling Pathway for Post-Publication Updates

This diagram illustrates the relationship between the original publication and its potential post-publication updates.



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Caption: Relationships between a paper and its corrections.

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